A Comparative Guide to Boc-Protected Aminopiperidinones: Characterization and Synthetic Accessibility

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Compound of Interest

Compound Name:	*tert-butyl N-(2-oxopiperidin-4-yl)carbamate*
CAS No.:	*1263281-78-2*
Cat. No.:	*B1322147*

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For researchers, scientists, and drug development professionals, the selection of appropriate building blocks is a critical step in the synthesis of novel chemical entities. This guide provides a comprehensive comparison of **tert-butyl N-(2-oxopiperidin-4-yl)carbamate** and its alternatives, focusing on their full characterization data and synthetic accessibility. This objective analysis is supported by experimental data to aid in the selection of the most suitable reagent for specific research applications.

This publication offers a detailed examination of **tert-butyl N-(2-oxopiperidin-4-yl)carbamate**, a valuable building block in medicinal chemistry, and compares it with two key alternatives: N-Boc-4-aminopiperidine and tert-butyl N-(2,6-dioxopiperidin-3-yl)carbamate. The guide includes a thorough presentation of their physicochemical properties, spectroscopic data, and detailed synthetic protocols.

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Physicochemical and Spectroscopic Characterization

A clear understanding of the physical and spectral properties of these building blocks is essential for their effective use in synthesis and for the unambiguous characterization of subsequent products. The following tables summarize the key characterization data for **tert-butyl N-(2-oxopiperidin-4-yl)carbamate** and its alternatives.

Table 1: Physicochemical Properties

Property	tert-butyl N-(2-oxopiperidin-4-yl)carbamate	N-Boc-4-aminopiperidine	tert-butyl N-(2,6-dioxopiperidin-3-yl)carbamate
CAS Number	1263281-78-2[1]	73874-95-0[2][3][4][5][6][7][8]	31140-42-8[9][10]
Molecular Formula	$C_{10}H_{18}N_2O_3$[1]	$C_{10}H_{20}N_2O_2$[2][3][4][5][6][7]	$C_{10}H_{16}N_2O_4$[9]
Molecular Weight	214.26 g/mol [1]	200.28 g/mol [3][4][5][6][7]	228.25 g/mol [9]
Appearance	White to off-white solid[1]	Off-white crystalline powder[5][6]	White solid[9]
Melting Point	Not available	162-166 °C[4][5][6]	Not available
Solubility	Not available	Soluble in Methanol[5][6]	Not available

Table 2: Spectroscopic Data Summary

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Spectroscopic Data	tert-butyl N-(2-oxopiperidin-4-yl)carbamate	N-Boc-4-aminopiperidine	tert-butyl N-(2,6-dioxopiperidin-3-yl)carbamate
^{1}H NMR	Data not available in searched literature.	^{1}H NMR data is available in the literature.[11]	Data not available in searched literature.
^{13}C NMR	Data not available in searched literature.	^{13}C NMR data is available in the literature.[2]	Data not available in searched literature.
IR Spectroscopy	Data not available in searched literature.	IR spectral data is available.[2]	Data not available in searched literature.
Mass Spectrometry	Data not available in searched literature.	MS $(M+H)^+$: 201[11]	Data not available in searched literature.

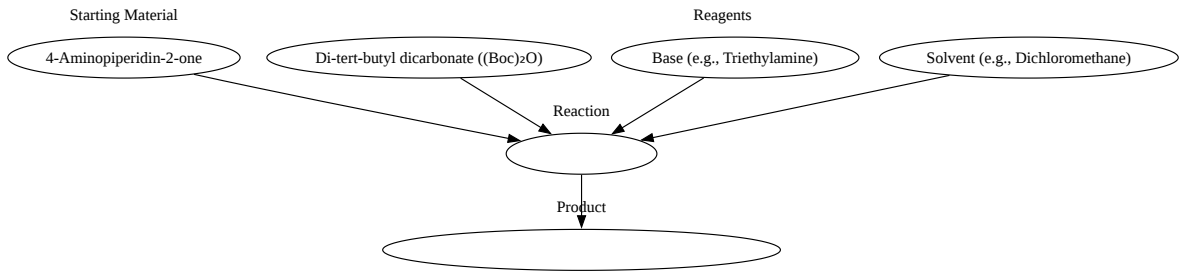
Experimental Protocols: Synthesis of Building Blocks

The synthetic accessibility of a building block is a crucial factor in its practical application. This section provides detailed experimental protocols for the synthesis of the compared compounds, allowing for an assessment of their relative ease of preparation.

Synthesis of tert-butyl N-(2-oxopiperidin-4-yl)carbamate

A specific, detailed experimental protocol for the synthesis of **tert-butyl N-(2-oxopiperidin-4-yl)carbamate** could not be definitively identified in the currently available literature. The synthesis would likely involve the Boc-protection of 4-aminopiperidin-2-one. The general procedure for Boc protection of amines is well-established and typically involves the reaction of the amine with di-tert-butyl dicarbonate $(Boc)_2O$ in the presence of a base.

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Synthesis of N-Boc-4-aminopiperidine

A common and efficient method for the synthesis of N-Boc-4-aminopiperidine involves the catalytic hydrogenation of a protected precursor, such as tert-butyl (1-benzylpiperidin-4-yl)carbamate.[11]

Experimental Protocol:

- Dissolve tert-butyl (1-benzylpiperidin-4-yl)carbamate (1.0 eq) in methanol.
- Add a catalytic amount of 10% Palladium on carbon (Pd/C).
- Stir the reaction mixture under a hydrogen atmosphere for 12 hours.
- Upon completion, filter the reaction mixture through a pad of celite to remove the catalyst.
- Concentrate the filtrate under reduced pressure to yield the crude product.
- Purify the crude product by silica gel column chromatography to obtain N-Boc-4-aminopiperidine.

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Synthesis of tert-butyl N-(2,6-dioxopiperidin-3-yl)carbamate

This compound is a key intermediate in the synthesis of thalidomide analogs.[9] A detailed, readily reproducible experimental protocol for its synthesis was not found in the immediate search results. The synthesis would likely start from glutamic acid or a derivative thereof, followed by cyclization to form the 2,6-dioxopiperidine ring and subsequent Boc protection of the amino group.

Comparative Analysis and Applications

tert-butyl N-(2-oxopiperidin-4-yl)carbamate serves as a versatile building block, offering a scaffold with a lactam functionality and a protected amine. This combination is particularly useful for introducing a constrained piperidinone motif into larger molecules, which can be beneficial for modulating pharmacokinetic and pharmacodynamic properties.

N-Boc-4-aminopiperidine is a widely used and commercially available alternative.[5][6] Its synthesis is well-documented, and it provides a simple piperidine core with a protected amine. This building block is frequently employed in the synthesis of a variety of biologically active compounds, including enzyme inhibitors and receptor ligands.

tert-butyl N-(2,6-dioxopiperidin-3-yl)carbamate is a more specialized building block, primarily utilized in the synthesis of immunomodulatory drugs such as thalidomide and its analogs.[9] The glutarimide core is a key pharmacophore for this class of compounds.

The choice between these building blocks will ultimately depend on the specific synthetic goals and the desired final molecular architecture. For applications requiring a simple, flexible piperidine linker, N-Boc-4-aminopiperidine is an excellent and readily accessible choice. When a more constrained, lactam-containing scaffold is desired, **tert-butyl N-(2-oxopiperidin-4-yl)carbamate** presents a valuable, albeit less characterized, option. For the development of thalidomide-like molecules, tert-butyl N-(2,6-dioxopiperidin-3-yl)carbamate is the most appropriate precursor.

Future Directions

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The lack of readily available, full characterization data and a detailed synthetic protocol for **tert-butyl N-(2-oxopiperidin-4-yl)carbamate** highlights an opportunity for further research. The development and publication of a robust and scalable synthesis, along with a complete spectroscopic analysis, would be of significant benefit to the medicinal chemistry community. Such work would facilitate the broader application of this promising building block in drug discovery programs.

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